An In-depth Technical Guide to D-Ribulose-^{13}C-1 Metabolic Pathway Analysis

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Compound of Interest

Compound Name:	*D-Ribulose-13C-1*
CAS No.:	*131771-71-6*
Cat. No.:	*B592948*

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This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of tracing the metabolic fate of D-Ribulose-^{13}C-1. It delves into the core metabolic pathways involved, details state-of-the-art analytical methodologies, and offers practical, field-proven insights for robust experimental design and data interpretation.

Section 1: Foundational Principles—Why Trace D-Ribulose-^{13}C-1?

Stable isotope tracing is a powerful technique to elucidate the complexities of metabolic networks.[1] By introducing a substrate labeled with a heavy isotope like carbon-13 (^{13}C), we can follow its journey through various biochemical reactions, providing unparalleled insights into cellular metabolism.[1] D-Ribulose, a key pentose sugar, serves as a critical node in central carbon metabolism. Specifically, labeling D-Ribulose at the first carbon position (D-Ribulose-^{13}C-1) offers a unique vantage point to investigate the dynamics of the Pentose Phosphate Pathway (PPP) and its interplay with glycolysis and other anabolic pathways.

The primary rationale for using D-Ribulose-^{13}C-1 lies in its direct entry into the non-oxidative branch of the PPP. Unlike glucose tracers that first traverse the oxidative branch, D-Ribulose-

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^{13}C-1 provides a more focused lens on the reversible reactions catalyzed by transketolase and transaldolase. This allows for a more precise dissection of carbon shuffling and the biosynthesis of nucleotide precursors and reducing equivalents (NADPH).

Section 2: The Metabolic Journey of D-Ribulose-^{13}C-1

Upon entering the cell, D-Ribulose is first phosphorylated to D-Ribulose-5-phosphate (Ru5P). The ^{13}C label at the C1 position of ribulose becomes the C1 position of Ru5P. Ru5P sits at a critical metabolic juncture and can be directed down two primary routes.[2]

2.1 The Non-Oxidative Pentose Phosphate Pathway (PPP):

The non-oxidative PPP is a series of reversible reactions that interconvert pentose phosphates and glycolytic intermediates.[3][4] The ^{13}C-1 label from Ru5P is strategically transferred to other sugars, allowing us to trace the flux through these reactions.

- Isomerization and Epimerization: Ru5P can be isomerized to Ribose-5-phosphate (R5P) or epimerized to Xylulose-5-phosphate (Xu5P).[2] In both cases, the ^{13}C label remains at the C1 position. R5P is a crucial precursor for nucleotide biosynthesis.[3][5]

- Transketolase and Transaldolase Reactions: These enzymes are the workhorses of the non-oxidative PPP, responsible for carbon shuffling.

  - Transketolase transfers a two-carbon unit. For instance, it can transfer the ^{13}C-labeled C1 and C2 from Xu5P to R5P, forming Sedoheptulose-7-phosphate (S7P) and Glyceraldehyde-3-phosphate (G3P).

  - Transaldolase transfers a three-carbon unit. It can act on S7P and G3P to produce Fructose-6-phosphate (F6P) and Erythrose-4-phosphate (E4P).

The specific labeling patterns that emerge in these intermediates provide a quantitative measure of the relative activities of these enzymes and the overall direction of metabolic flux.[6]

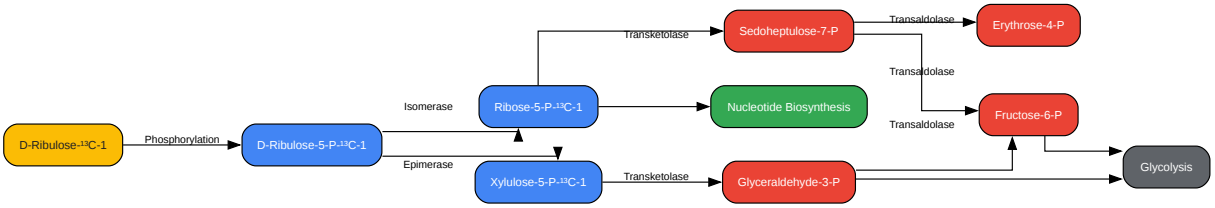
2.2 Interplay with Glycolysis:

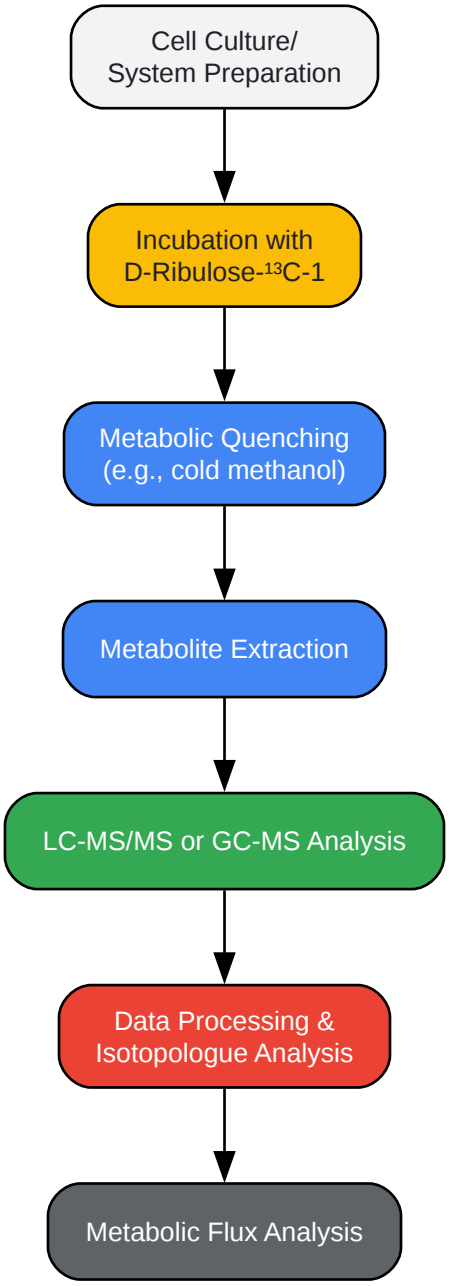
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The F6P and G3P produced by the non-oxidative PPP can re-enter the glycolytic pathway.[7] Tracing the ^{13}C label into glycolytic intermediates like fructose-1,6-bisphosphate, dihydroxyacetone phosphate, and eventually pyruvate and lactate, reveals the extent of carbon recycling from the PPP back into central carbon metabolism.

Below is a diagram illustrating the metabolic fate of D-Ribulose-^{13}C-1.

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